

Gliclazide Impurity D: A Comprehensive Technical Guide on Molecular Identity, Analysis, and Control

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Compound of Interest

Compound Name: *Gliclazide Impurity D*

CAS No.: *1136426-19-1*

Cat. No.: *B601505*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Gliclazide, a second-generation sulfonylurea, is a cornerstone in the management of type 2 diabetes mellitus. Its efficacy in stimulating insulin secretion from pancreatic β -cells is well-established. However, as with any active pharmaceutical ingredient (API), the purity of Gliclazide is paramount to its safety and therapeutic effectiveness. The manufacturing process and subsequent storage can lead to the formation of related substances or impurities. Among these, **Gliclazide Impurity D** has been identified as a specified impurity by regulatory bodies, necessitating its careful monitoring and control in pharmaceutical formulations.^[1]

This technical guide provides an in-depth exploration of **Gliclazide Impurity D**, from its fundamental molecular properties to the analytical methodologies required for its identification and quantification. We will delve into the scientific rationale behind the analytical techniques and discuss the origins of this impurity, offering a comprehensive resource for quality control, research, and development scientists.

Core Molecular and Chemical Properties

Gliclazide Impurity D is a molecule structurally related to the parent Gliclazide drug substance. A precise understanding of its molecular formula and weight is the foundation for all analytical and control strategies.

Property	Value	Source(s)
Chemical Name	N-[(4-Methylphenyl)sulfonyl]hexahydrocyclopenta[c]pyrrol-2(1H)-carboxamide	[2][3][4][5][6]
Synonyms	N-tosylhexahydrocyclopenta[c]pyrrole-2(1H)-carboxamide; Hexahydro-N-[(4-methylphenyl)sulfonyl]-cyclopenta[c]pyrrole-2(1H)-carboxamide	[1][7]
CAS Number	1136426-19-1	[1][2][3][4][7][8]
Molecular Formula	C ₁₅ H ₂₀ N ₂ O ₃ S	[1][2][3][8]
Molecular Weight	308.4 g/mol	[1][2][3][8][9]

This data provides the definitive identity of **Gliclazide Impurity D**, which is essential for accurate mass spectrometry and the preparation of standard solutions for chromatographic analysis.

Formation and Significance of Gliclazide Impurity D

Gliclazide Impurity D can emerge both as a byproduct during the synthesis of Gliclazide and as a degradant when the drug substance is subjected to certain stress conditions.[1]

Understanding its formation pathways is critical for developing robust manufacturing processes and stable formulations.

Forced degradation studies have shown that Gliclazide is susceptible to degradation under hydrolytic (acidic and alkaline) and oxidative conditions.[2][8][9][10] One proposed pathway for the formation of a related N-nitrosamine impurity (Gliclazide Impurity B) involves the hydrolysis of the urea structure in Gliclazide to form a hydrazine intermediate, which is then oxidized.[11] While this describes the formation of a different impurity, it highlights the lability of the urea moiety under stress, which is a potential route for the formation of other degradation products. **Gliclazide Impurity D** has been specifically noted to arise from the degradation of Gliclazide through hydrolysis followed by oxidation.[1]

The presence of this and other impurities can potentially impact the safety and efficacy of the final drug product. Therefore, regulatory bodies like the European Pharmacopoeia (EP) have recognized **Gliclazide Impurity D** as a specified impurity that must be monitored.[1][12]



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Caption: Logical flow of Gliclazide degradation to Impurity D.

Analytical Methodologies for Identification and Quantification

The control of **Gliclazide Impurity D** relies on validated, stability-indicating analytical methods. High-Performance Liquid Chromatography (HPLC) is the most common technique for this purpose, often coupled with UV or mass spectrometry detectors.

Stability-Indicating HPLC-UV Method

The principle of a stability-indicating method is to accurately quantify the active ingredient without interference from any degradation products, impurities, or excipients. Forced degradation studies are essential in developing such a method, as they generate the potential impurities that the method must be able to separate.

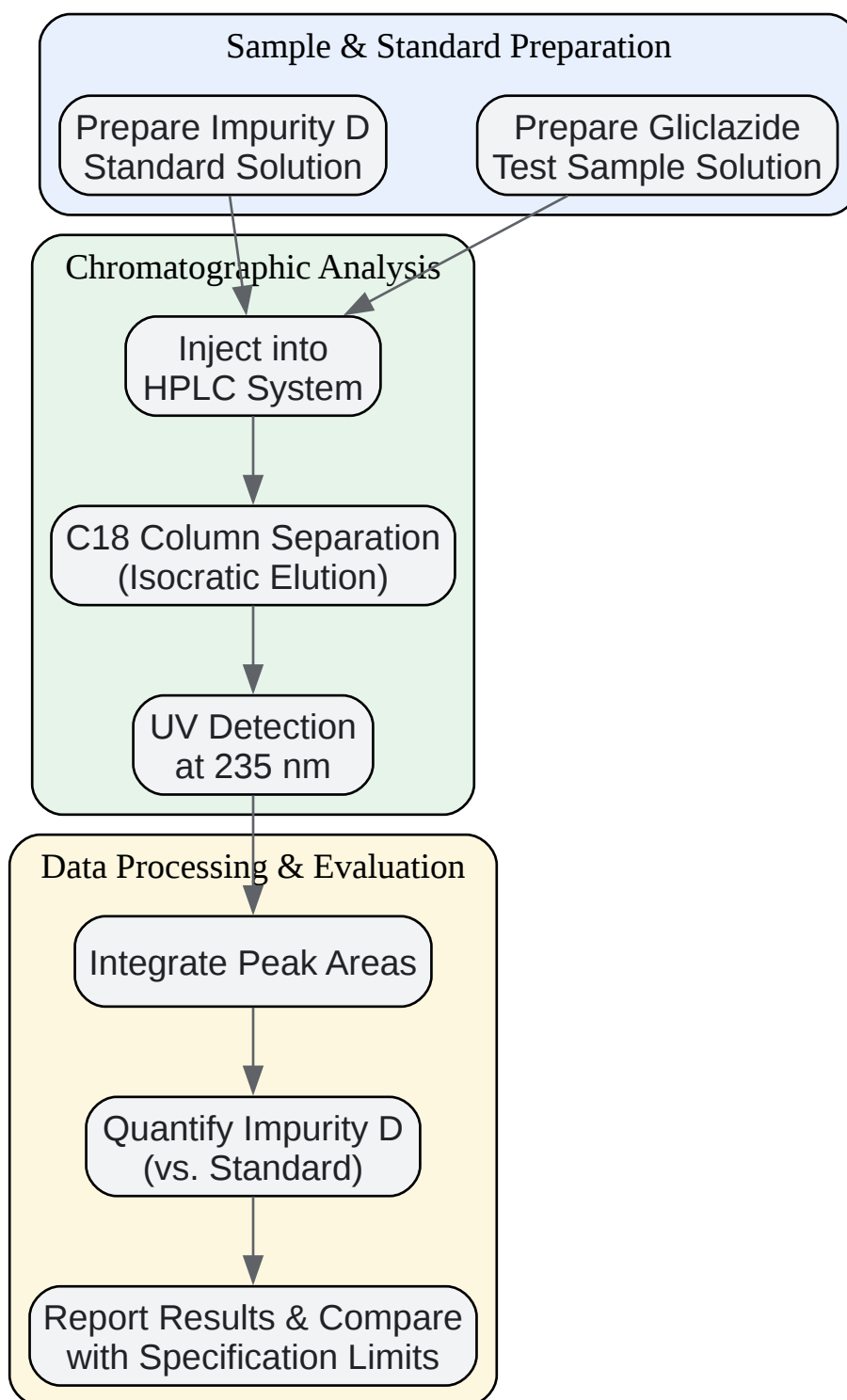
Studies have demonstrated that Gliclazide degrades significantly under acidic, alkaline, and oxidative stress.[10] A robust HPLC method must be able to resolve the Gliclazide peak from all potential degradant peaks, including Impurity D.

Experimental Protocol: A Validated HPLC-UV Method

This protocol is based on established methods for the analysis of Gliclazide and its related substances.[2][5][8][13]

- Chromatographic System:
 - HPLC system with a UV detector.
 - Data acquisition and processing software.
- Chromatographic Conditions:
 - Column: C18, 250 mm x 4.6 mm, 5 µm particle size.
 - Mobile Phase: A mixture of 40% acetonitrile and 60% ammonium acetate solution (0.025M, adjusted to pH 3.5).[2][8]
 - Flow Rate: 0.25 mL/min.[2][8]
 - Detection Wavelength: 235 nm.[2][5][8][13]
 - Injection Volume: 20 µL.
 - Column Temperature: Ambient or controlled at 45°C.[5]
- Preparation of Solutions:
 - Diluent: A mixture of acetonitrile and water (e.g., 45:55 v/v).[5][13]
 - Standard Solution: Prepare a stock solution of Gliclazide reference standard (RS) and a separate stock solution of **Gliclazide Impurity D** certified reference material (CRM) in the diluent. Further dilute to a suitable working concentration.

- Sample Solution: Accurately weigh and dissolve the Gliclazide drug substance or a powdered tablet sample in the diluent to achieve a known theoretical concentration of Gliclazide.
- Method Validation (as per ICH guidelines):
 - Specificity: Analyze stressed samples (acid, base, peroxide, heat, light) to demonstrate that the Gliclazide peak is free from interference from degradation products. Peak purity analysis using a photodiode array (PDA) detector is crucial.
 - Linearity: Analyze a series of solutions with increasing concentrations of **Gliclazide Impurity D** to demonstrate a linear relationship between peak area and concentration.
 - Accuracy: Perform recovery studies by spiking a placebo or sample matrix with known amounts of Impurity D at different concentration levels.
 - Precision: Assess repeatability (intra-day) and intermediate precision (inter-day) by analyzing multiple preparations of a homogenous sample.
 - Limit of Detection (LOD) and Limit of Quantitation (LOQ): Determine the lowest concentration of Impurity D that can be reliably detected and quantified.
 - Robustness: Intentionally vary chromatographic parameters (e.g., pH of the mobile phase, column temperature, flow rate) to assess the method's reliability.



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Caption: General workflow for HPLC analysis of **Gliclazide Impurity D**.

Advanced Analytical Techniques: LC-MS

For definitive identification, especially during method development and investigation of unknown peaks, Liquid Chromatography-Mass Spectrometry (LC-MS) is an invaluable tool.[6][9][14][15] LC-MS provides molecular weight information and fragmentation patterns that can confirm the identity of **Gliclazide Impurity D**.

- Ionization: Electrospray ionization (ESI) in positive mode is typically effective for Gliclazide and its related substances.[14][15]
- Detection: A triple quadrupole mass spectrometer can be used in selected ion monitoring (SIM) mode to look for the specific m/z of Impurity D or in multiple reaction monitoring (MRM) for enhanced sensitivity and specificity, monitoring a specific parent-to-daughter ion transition.[15][16]

The coupling of MS with the HPLC separation provides an orthogonal detection method that is highly specific and sensitive, confirming the identity of peaks observed with UV detection.

Conclusion

Gliclazide Impurity D is a critical quality attribute in the manufacturing of Gliclazide drug products. Its control is mandated by its status as a specified impurity in major pharmacopoeias. A thorough understanding of its molecular formula, weight, and potential formation pathways is essential for pharmaceutical scientists. The implementation of a robust, validated, stability-indicating HPLC method is the primary tool for ensuring that **Gliclazide Impurity D** is maintained below its specified limits, thereby guaranteeing the quality, safety, and efficacy of the final medicinal product. The use of advanced techniques like LC-MS further strengthens the analytical arsenal for impurity identification and characterization.

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